

Application Notes and Protocols for 4-Ethylbenzoate in Perfumery

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Compound of Interest

Compound Name: 4-Ethylbenzoate

Cat. No.: B1233868

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Disclaimer: Information regarding the specific fragrance profile and detailed application of **4-Ethylbenzoate** is limited. The following application notes and protocols are based on the well-documented characteristics of the closely related parent compound, Ethyl Benzoate, and are intended to serve as a comprehensive guide for research and development.

Introduction

4-Ethylbenzoate (ethyl 4-ethylbenzoate) is an aromatic ester that, like its parent compound ethyl benzoate, is anticipated to possess a pleasant, fruity-floral aroma.[1][2][3][4][5][6] Ethyl benzoate is utilized in the fragrance industry to impart sweet, fruity, and floral notes to a variety of products, including perfumes, cosmetics, and personal care items.[1][6] It is valued for its ability to act as a floral amplifier and to add complexity to fragrance compositions.[2] These application notes provide a framework for the evaluation and use of **4-ethylbenzoate** as a novel fragrance ingredient.

Chemical and Physical Properties

A summary of the known and predicted properties of **4-Ethylbenzoate** and the well-documented properties of Ethyl Benzoate are presented below for comparison.

Property	Ethyl 4-ethylbenzoate	Ethyl Benzoate
Synonyms	4-Ethylbenzoic acid, ethyl ester	Benzoic acid, ethyl ester; Benzoic ether
CAS Number	36207-13-3[7]	93-89-0[1]
Molecular Formula	C ₁₁ H ₁₄ O ₂ [7]	C ₉ H ₁₀ O ₂ [1]
Molecular Weight	178.23 g/mol [7]	150.17 g/mol [1]
Appearance	-	Colorless liquid[1][4]
Odor Profile	-	Sweet, fruity, floral, with notes of grape and black currant.[2] [3]
Boiling Point	-	211-213 °C[1]
Melting Point	-	-34 °C[6]
Solubility	-	Soluble in alcohol and most organic solvents; slightly soluble in water.[1]

Olfactory Profile and Applications in Perfumery

Based on the profile of ethyl benzoate, **4-ethylbenzoate** is expected to contribute a sweet, fruity, and potentially slightly spicy or balsamic character to fragrance compositions.

Potential Applications:

- **Floral Accords:** To enhance and provide lift to floral compositions, particularly in ylang-ylang, tuberose, and carnation bases.[2][3]
- **Fruity Accords:** To build and anchor berry and grape notes.[2][4]
- **Oriental and Leather Accords:** To add a syrupy complexity and soften balsamic facets.[2]
- **Fixative:** Due to its anticipated lower volatility compared to smaller esters, it may serve as a mid-to-base note fixative.[4]

Recommended Usage Levels

For ethyl benzoate, typical usage levels in perfume compounds range from 0.5% to 10%.^[3]^[4] It is recommended to start with low concentrations of **4-ethylbenzoate** and incrementally increase to achieve the desired olfactory effect.

Safety and Regulatory Information

A comprehensive safety assessment of **4-ethylbenzoate** is required prior to its use in consumer products. The safety profile of ethyl benzoate provides a useful reference.

Safety Endpoint	Ethyl Benzoate
Skin Irritation	Causes skin irritation. ^[8]
Eye Irritation	Causes serious eye irritation. ^[8]
Sensitization	Not classified as a skin sensitizer.
Toxicity	Low acute toxicity.

Regulatory Compliance: All fragrance ingredients must comply with the standards set by the International Fragrance Association (IFRA) and other relevant regulatory bodies.^[9]

Experimental Protocols

Protocol 1: Purity and Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of a **4-ethylbenzoate** sample and confirm its chemical identity.

Methodology:

- **Sample Preparation:** Prepare a 1% solution of the **4-ethylbenzoate** sample in a suitable solvent such as ethanol or dichloromethane.
- **Internal Standard:** Add an internal standard (e.g., a known concentration of a non-interfering alkane) to the sample solution for quantitative analysis.

- GC-MS Instrument Conditions:
 - Injector: Split/splitless injector, 250°C.
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Oven Program: Start at 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
 - Mass Spectrometer: Electron ionization (EI) at 70 eV, scanning from m/z 40 to 400.
- Data Analysis:
 - Identify the peak corresponding to **4-ethylbenzoate** based on its retention time.
 - Confirm the identity by comparing the obtained mass spectrum with a reference spectrum or by interpreting the fragmentation pattern.
 - Calculate the purity of the sample based on the peak area relative to the internal standard and any identified impurities.

Protocol 2: Sensory Evaluation of Olfactory Profile

Objective: To characterize the odor profile of **4-ethylbenzoate**.

Methodology:

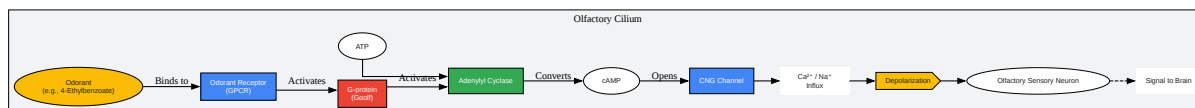
- Panelist Selection: Recruit a panel of trained sensory assessors or individuals with experience in fragrance evaluation.[\[10\]](#)[\[11\]](#)
- Sample Preparation: Prepare a series of dilutions of **4-ethylbenzoate** in a neutral solvent (e.g., ethanol or dipropylene glycol) at concentrations of 10%, 1%, and 0.1%.
- Evaluation Procedure:
 - Dip smelling strips into each dilution and allow the solvent to evaporate for a few seconds.

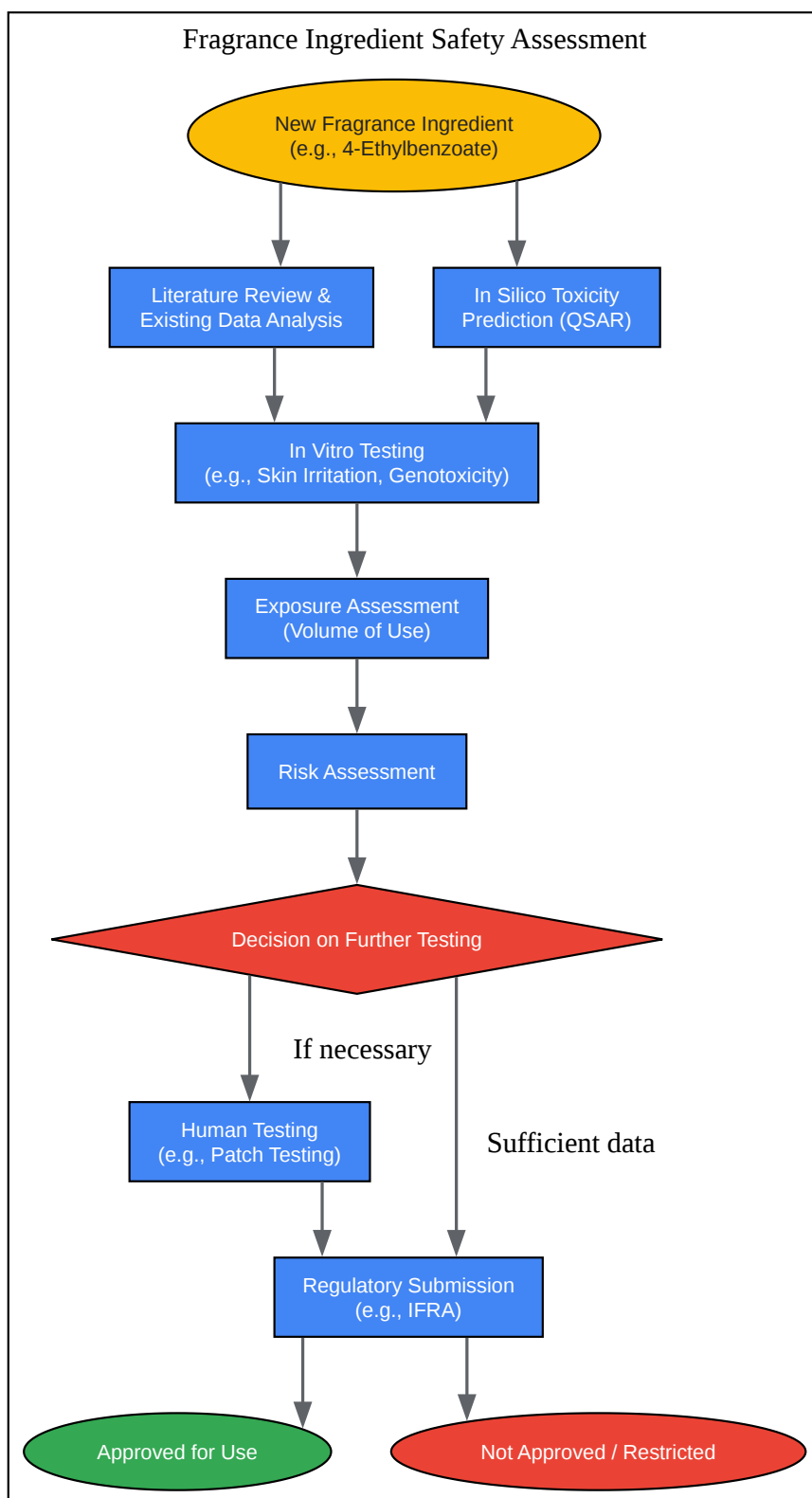
- Present the smelling strips to the panelists in a well-ventilated, odor-free environment.[10]
- Panelists should evaluate the odor at different time points (top note, middle note, and base note) and record their perceptions using a standardized questionnaire with descriptive terms.[12]
- Include known fragrance ingredients as references to help anchor the panelists' descriptions.
- Data Analysis: Compile the descriptive terms used by the panelists to create a comprehensive olfactory profile of **4-ethylbenzoate**.

Visualizations

Olfactory Signal Transduction Pathway

The following diagram illustrates the general mechanism by which an odorant molecule, such as **4-ethylbenzoate**, is perceived by the olfactory system.





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